

Physical properties of 2-Bromo-4-butanolide (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-butanolide

Cat. No.: B017668

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Technical Guide: Physical Properties of 2-Bromo-4-butanolide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Bromo-4-butanolide**, a key intermediate in various organic syntheses. The document details the compound's melting and boiling points, outlines standard experimental protocols for their determination, and presents a logical workflow for the compilation of this information.

Core Physical Properties

2-Bromo-4-butanolide, with the CAS number 5061-21-2, is a halogenated derivative of γ -butyrolactone.^[1] At room temperature, it is typically a colorless to pale yellow liquid.^{[1][2]} The quantitative physical data for **2-Bromo-4-butanolide** are summarized in the table below.

Physical Property	Value	Notes
Melting Point	25 °C	Some sources report a significantly higher melting point, which may be attributable to a different isomer or impurity profile.
Boiling Point	138 °C	Measured at a reduced pressure of 6 mmHg. [3] [4] [5]

Experimental Protocols

Precise determination of physical constants such as melting and boiling points is critical for the characterization and quality control of chemical compounds. The following sections describe standard methodologies applicable to the determination of these properties for **2-Bromo-4-butanolide**.

Melting Point Determination

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. For a substance like **2-Bromo-4-butanolide**, which has a melting point near room temperature, careful control of the heating rate is crucial for an accurate measurement.

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of finely powdered, solid **2-Bromo-4-butanolide** is packed into a capillary tube to a height of 2-4 mm. The tube is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus, such as a Mel-Temp apparatus or a Thiele tube filled with a suitable heating oil.[\[6\]](#)[\[7\]](#) The apparatus is equipped with a calibrated thermometer or a digital temperature probe.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[\[6\]](#)
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid

has transformed into a clear liquid is recorded as the end of the melting range. A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound.[6][7]

Boiling Point Determination

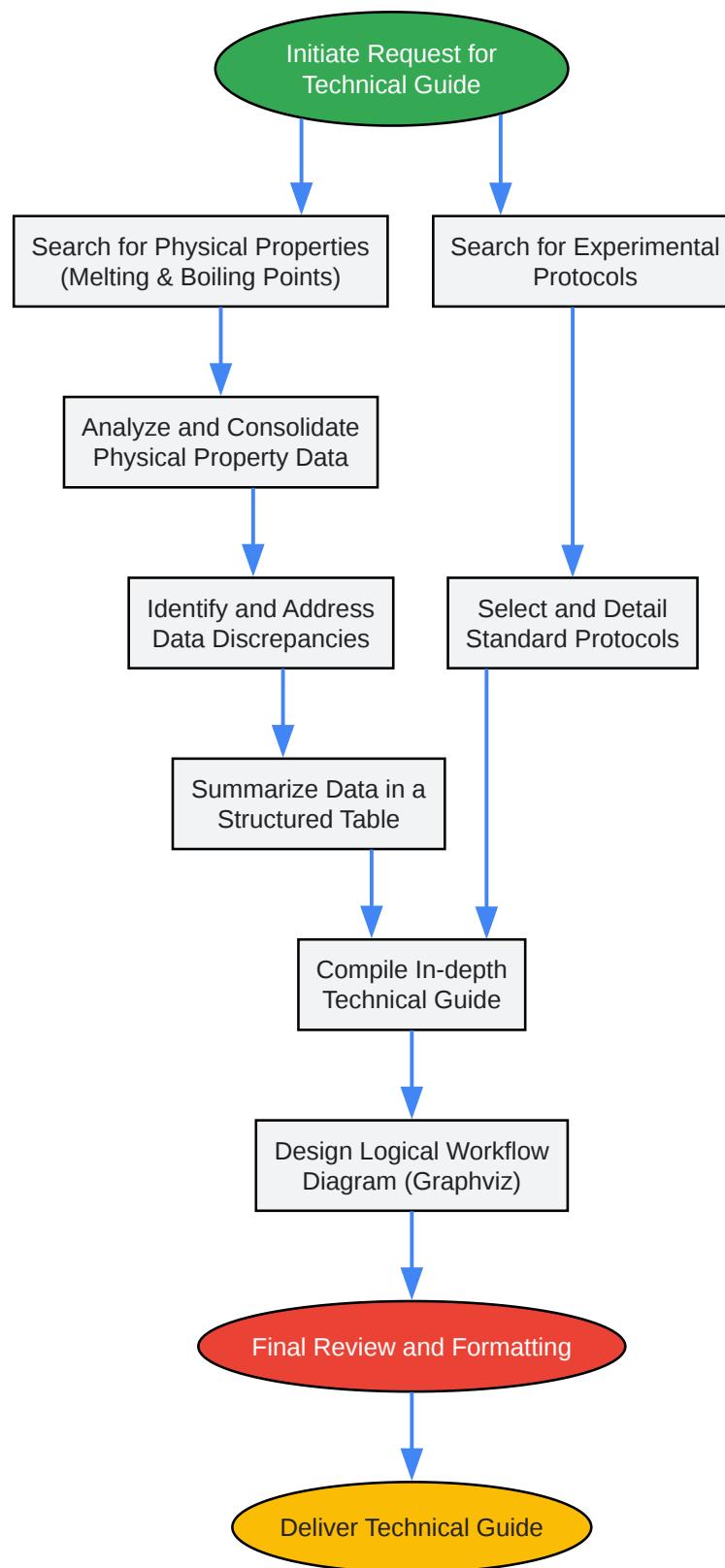
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. As **2-Bromo-4-butanolide**'s boiling point is reported at a reduced pressure, a vacuum distillation setup or a micro-boiling point method is appropriate.

Methodology: Micro-Boiling Point Determination

- Sample Preparation: A small volume (a few milliliters) of **2-Bromo-4-butanolide** is placed in a small test tube or fusion tube.[8][9]
- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample. The test tube is then attached to a thermometer and placed in a heating bath (e.g., a Thiele tube or an aluminum block). For measurements at reduced pressure, the apparatus would be connected to a vacuum source with a manometer to monitor the pressure.
- Heating: The heating bath is gently and uniformly heated.[8]
- Observation and Recording: As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat source is then removed, and the liquid is allowed to cool slowly. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point at the measured pressure.[10]

Workflow for Technical Guide Preparation

The following diagram illustrates the logical process undertaken to gather and present the information within this technical guide.

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Caption: Logical workflow for the preparation of the technical guide on the physical properties of **2-Bromo-4-butanolide**.

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- To cite this document: BenchChem. [Physical properties of 2-Bromo-4-butanolide (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b017668#physical-properties-of-2-bromo-4-butanolide-melting-point-boiling-point>]

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